

Essential Safety and Operational Guide for Handling PROTAC EGFR Degradar 9

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Compound of Interest

Compound Name: PROTAC EGFR degrader 9

Cat. No.: B15613968

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **PROTAC EGFR degrader 9** (also known as Compound C6). The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

PROTAC EGFR degrader 9 is a potent, orally active, CRBN-based Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Epidermal Growth Factor Receptor (EGFR), particularly various mutant forms, while sparing the wild-type version.^[1]

Parameter	Value	Reference
CAS Number	2992670-33-2	^[2] ^[3]
Molecular Formula	C45H48F3N9O6S	^[2]
Molecular Weight	899.98 g/mol	^[2]

Biological Activity	Value	Reference
DC50 (EGFR L858R/T790M/C797S)	10.2 nM	[1] [2]
DC50 (EGFR Del19/T790M/C797S)	36.5 nM	[1] [2]
DC50 (EGFR L858R/T790M)	88.5 nM	[1] [2]
DC50 (EGFR Del19)	75.4 nM	[1] [2]
DC50 (EGFR WT)	>300 nM	[1] [2]
IC50 (PC-9-TMb cells)	43.5 nM	[1] [2]
IC50 (H1975 cells)	46.2 nM	[1] [2]
IC50 (PC-9 cells)	17.5 nM	[1] [2]
IC50 (A549 cells)	97.5 nM	[1] [2]

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **PROTAC EGFR degrader 9** is not publicly available, the following PPE recommendations are based on general best practices for handling potent, research-grade chemical compounds and similar PROTAC molecules.[\[4\]](#) A thorough risk assessment should be conducted for all specific laboratory procedures.[\[5\]](#)[\[6\]](#)

Recommended PPE

PPE Category	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[4]	Protects eyes from splashes of chemicals or aerosols.[5]
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [4] For extended contact, consider double-gloving or using thicker, reusable gloves. [6]	Provides a barrier against skin contact. Nitrile is a common choice for incidental exposure. [6]
Body Protection	A laboratory coat must be worn.[4]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	Use in a well-ventilated area. A certified chemical fume hood is required for handling the solid compound and preparing stock solutions.[4]	Minimizes the risk of inhaling fine powder or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **PROTAC EGFR degrader 9** and ensuring laboratory safety.

Receiving and Storage:

- Powder: Store at -20°C for up to 3 years.[2]
- In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[2][7]
- Always check the supplier's instructions for the most accurate storage information.

Preparation of Solutions:

- Handle the solid compound exclusively within a chemical fume hood to prevent inhalation of the powder.[4]

- **PROTAC EGFR degrader 9** is soluble in DMSO up to 100 mg/mL (111.11 mM), though this may require sonication.[\[2\]](#)
- When preparing stock solutions, add the solvent to the vial containing the compound slowly to avoid splashing.
- Ensure the vial is tightly capped and vortexed or sonicated until the solid is completely dissolved.

General Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

Disposal Plan

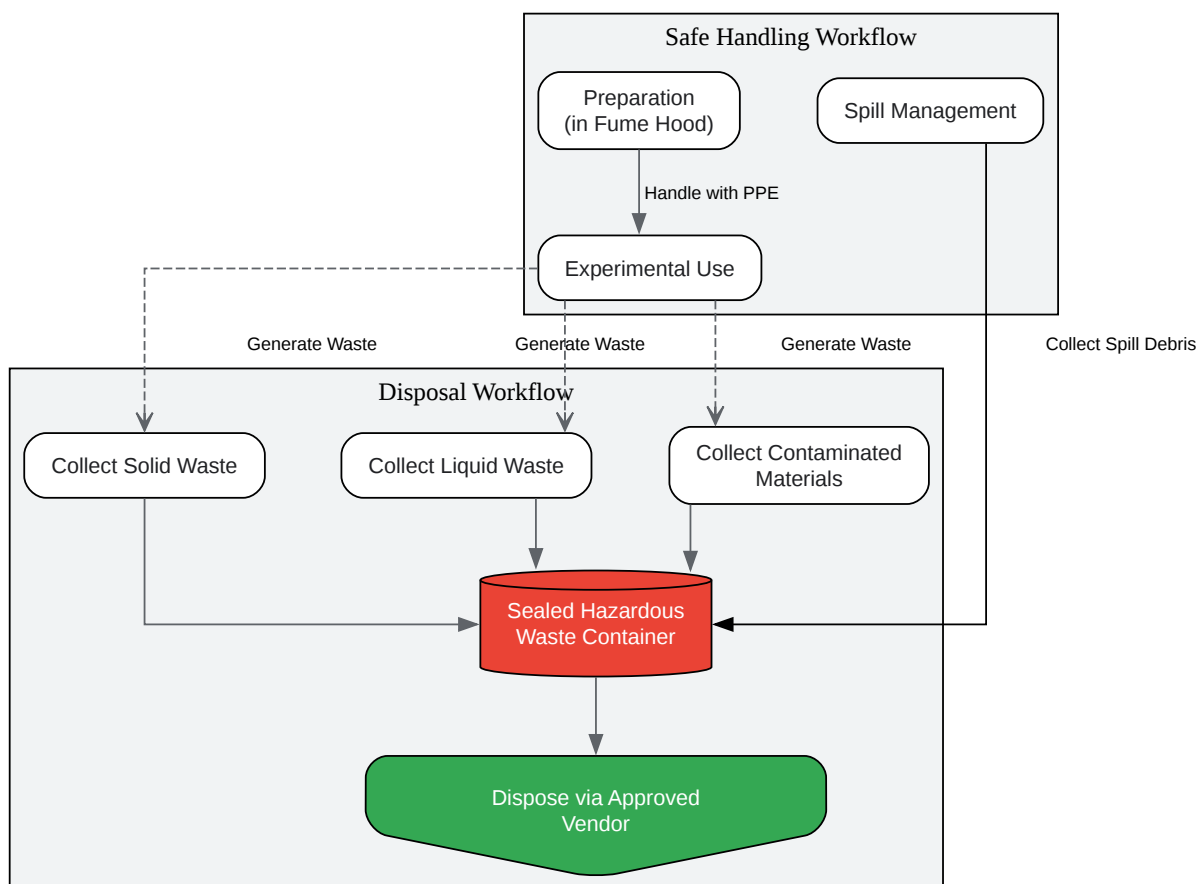
The disposal of **PROTAC EGFR degrader 9** and associated waste must be conducted in a manner that ensures safety and environmental protection. Do not dispose of this chemical down the drain or in the general trash.[\[8\]](#)

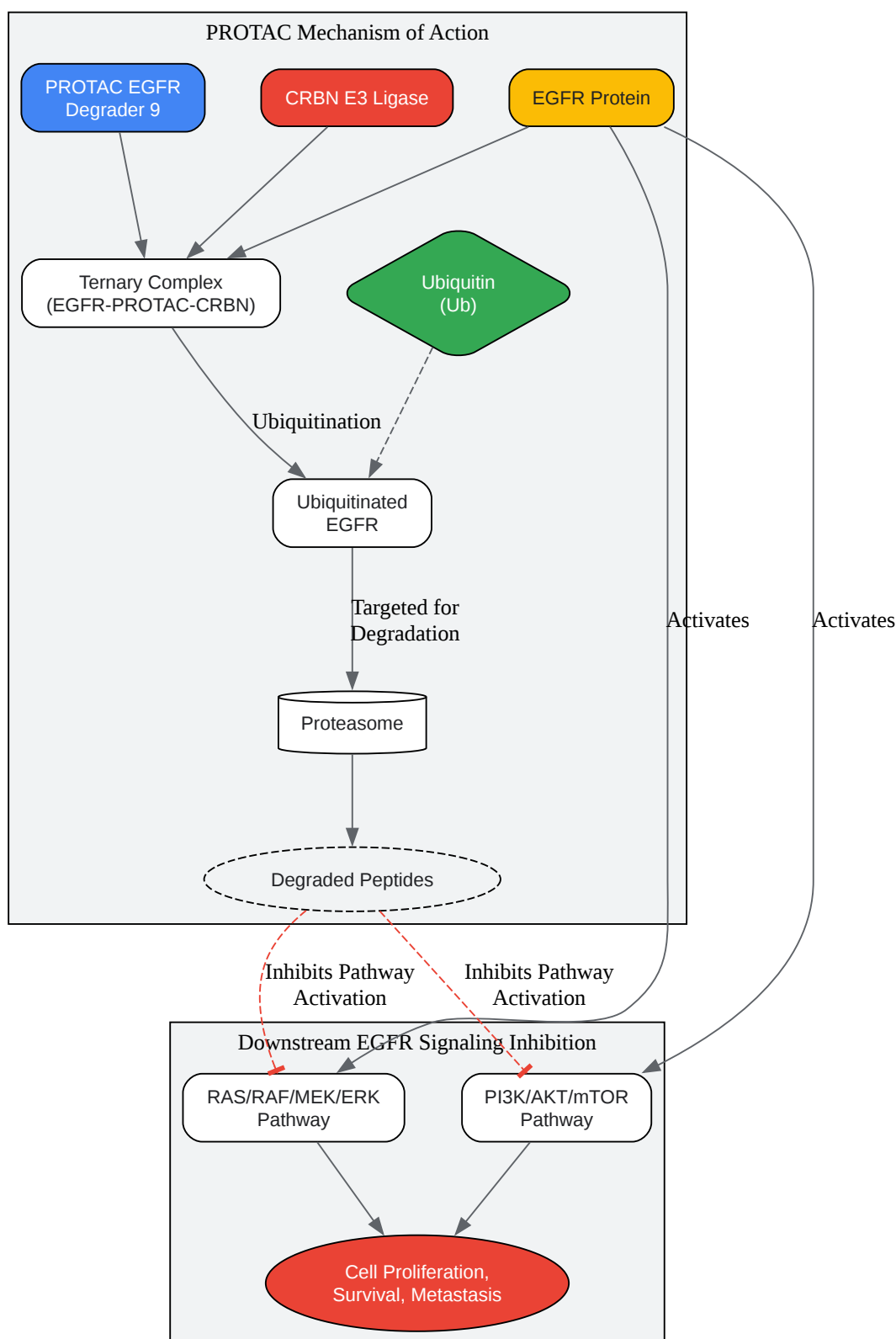
Waste Segregation and Collection:

- **Solid Waste:** Collect any unused or waste powder in a clearly labeled, sealed container designated for hazardous chemical waste.[\[8\]](#)
- **Liquid Waste:** Solutions containing **PROTAC EGFR degrader 9** should be collected in a separate, labeled, and sealed waste container. Do not mix with other incompatible waste streams.[\[8\]](#)
- **Contaminated Materials:** All materials that have come into contact with the compound, such as pipette tips, tubes, gloves, and paper towels, are considered contaminated and must be disposed of as hazardous chemical waste.[\[8\]](#)

Final Disposal:

- All waste containing **PROTAC EGFR degrader 9** must be disposed of through an approved hazardous waste management company.[\[8\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.





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